

# In-Depth Technical Guide: 2-Methoxyethyl Methanesulfonate

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## Compound of Interest

Compound Name: 2-Methoxyethyl methanesulfonate

Cat. No.: B066590

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## Introduction

**2-Methoxyethyl methanesulfonate**, a member of the sulfonate ester class of organic compounds, is a versatile reagent in chemical synthesis. Its utility stems from the methanesulfonate (mesylate) group, which functions as an excellent leaving group. This property makes it a valuable precursor for the introduction of the 2-methoxyethyl moiety into a variety of molecular scaffolds. This guide provides a comprehensive overview of its synonyms, chemical properties, synthesis, and a key application in organic synthesis.

## Synonyms and Chemical Identifiers

To ensure clarity and accurate identification, a list of synonyms and key chemical identifiers for **2-Methoxyethyl methanesulfonate** is provided below.

Identifier Type	Value
Primary Name	2-Methoxyethyl methanesulfonate
Synonym	Methanesulfonic Acid 2-Methoxyethyl Ester <sup>[1]</sup>
CAS Number	16427-44-4 <sup>[1]</sup>

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Methoxyethyl methanesulfonate** is presented in the table below. This data is essential for its proper handling, storage, and use in experimental settings.

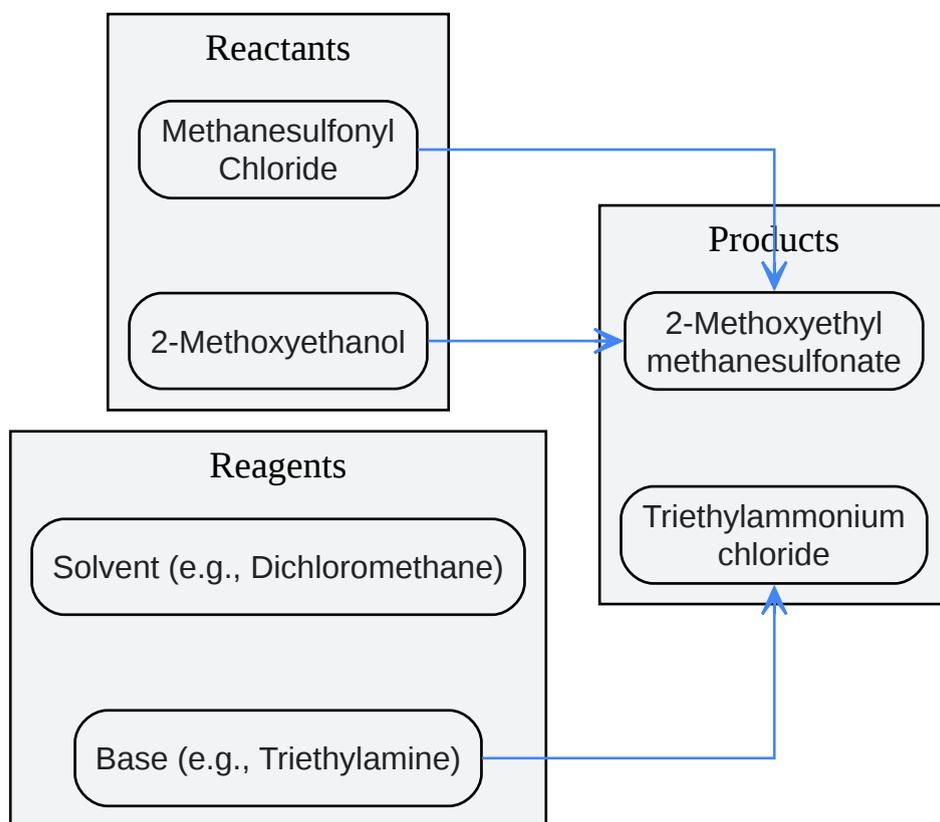
Property	Value
Molecular Formula	C <sub>4</sub> H <sub>10</sub> O <sub>4</sub> S[1]
Molecular Weight	154.18 g/mol [1]
Appearance	Colorless to light yellow/orange clear liquid
Boiling Point	126 °C at 12 mmHg
Density	1.25 g/mL
Refractive Index	1.4300-1.4340

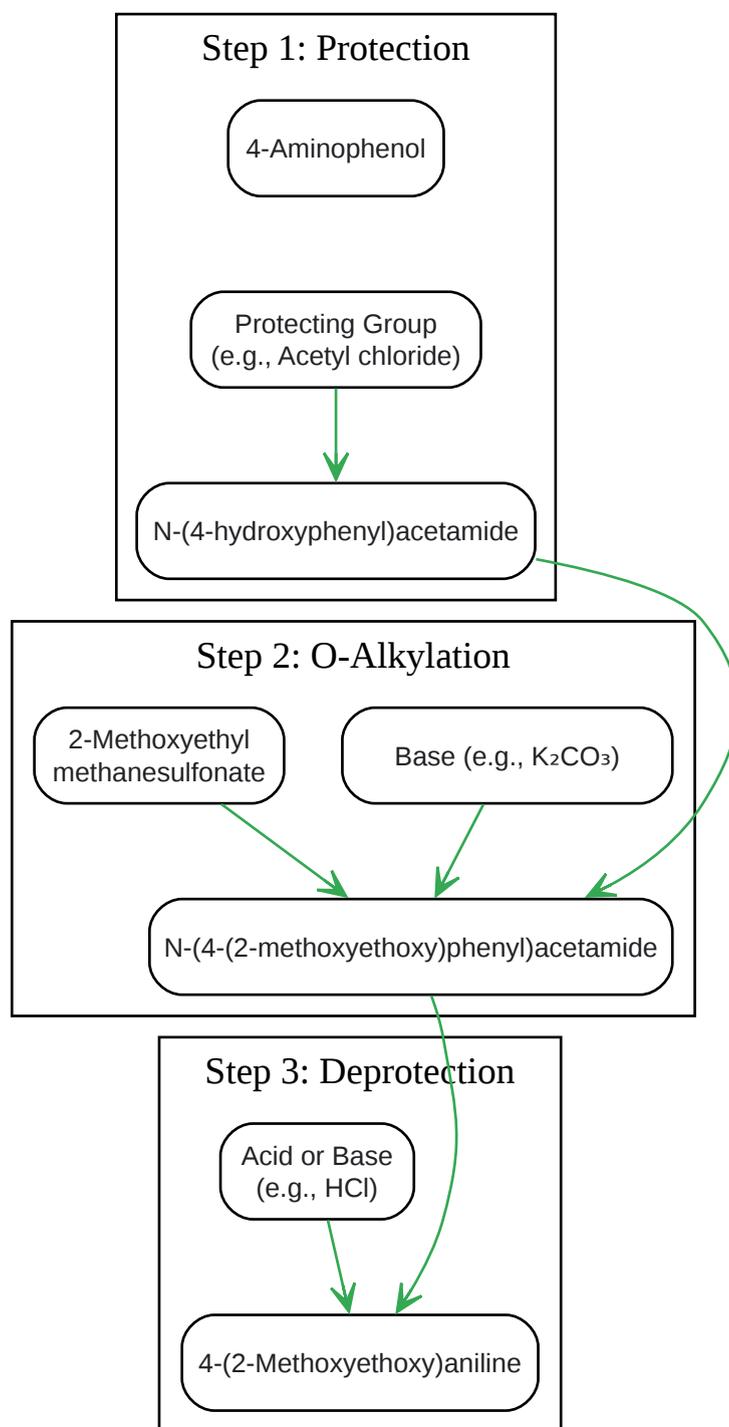
## Experimental Protocols

### General Synthesis of 2-Methoxyethyl Methanesulfonate

**2-Methoxyethyl methanesulfonate** is typically synthesized by the reaction of 2-methoxyethanol with methanesulfonyl chloride in the presence of a base to neutralize the hydrochloric acid byproduct.

Reaction Scheme:





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## References

- 1. Buy 2-Methoxy-4-(2-methoxyethoxy)aniline | 736133-48-5 [smolecule.com]
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